

Personal protective equipment for handling 3-Bromo-2-chlorophenylacetic acid

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Compound of Interest

Compound Name: 3-Bromo-2-chlorophenylacetic acid

Cat. No.: B1291921

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Essential Safety and Handling Guide for 3-Bromo-2-chlorophenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-2-chlorophenylacetic acid** (CAS No. 29270-30-2), a corrosive solid that requires stringent safety protocols to prevent severe skin burns and eye damage. Adherence to these procedures is paramount for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-2-chlorophenylacetic acid is classified as a corrosive material that can cause severe skin burns and serious eye damage^{[1][2]}. It may also cause respiratory irritation^{[3][4][5]}. Therefore, a comprehensive PPE strategy is essential.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Safety Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn in addition to goggles to offer full facial protection against splashes ^{[6][7]} . All eye and face protection must comply with OSHA 29 CFR 1910.133 or European Standard EN166 ^[1] .
Skin/Body	Chemical-Resistant Gloves and Lab Coat	Nitrile or butyl rubber gloves are recommended for handling acids ^[6] . A long-sleeved, knee-length lab coat is required to protect against skin contact ^[8] .
Respiratory	NIOSH/MSHA Approved Respirator	A respirator with a particulate filter conforming to EN 143 is necessary if exposure limits are exceeded or if irritation occurs ^[1] . Use in a well-ventilated area, preferably under a chemical fume hood, is mandatory ^{[2][4]} .

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure risk. Always use this chemical within a certified chemical fume hood.

Operational Plan:

- Preparation: Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation^{[1][3]}.

- Handling: Avoid all personal contact, including inhalation[9]. Do not breathe dust or fumes[2][9]. Wash hands thoroughly after handling[1][3][4].
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container[1][2][3][4]. Keep in a designated corrosives area[1][2].

Emergency and First-Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Table 2: First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[1][2][3].
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off immediately with soap and plenty of water. Call a physician immediately[1][2].
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Call a physician or poison control center immediately[1][2].
Ingestion	Rinse mouth. DO NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance[1][2].

Disposal Plan

Dispose of **3-Bromo-2-chlorophenylacetic acid** and its container in accordance with local, regional, and national regulations.

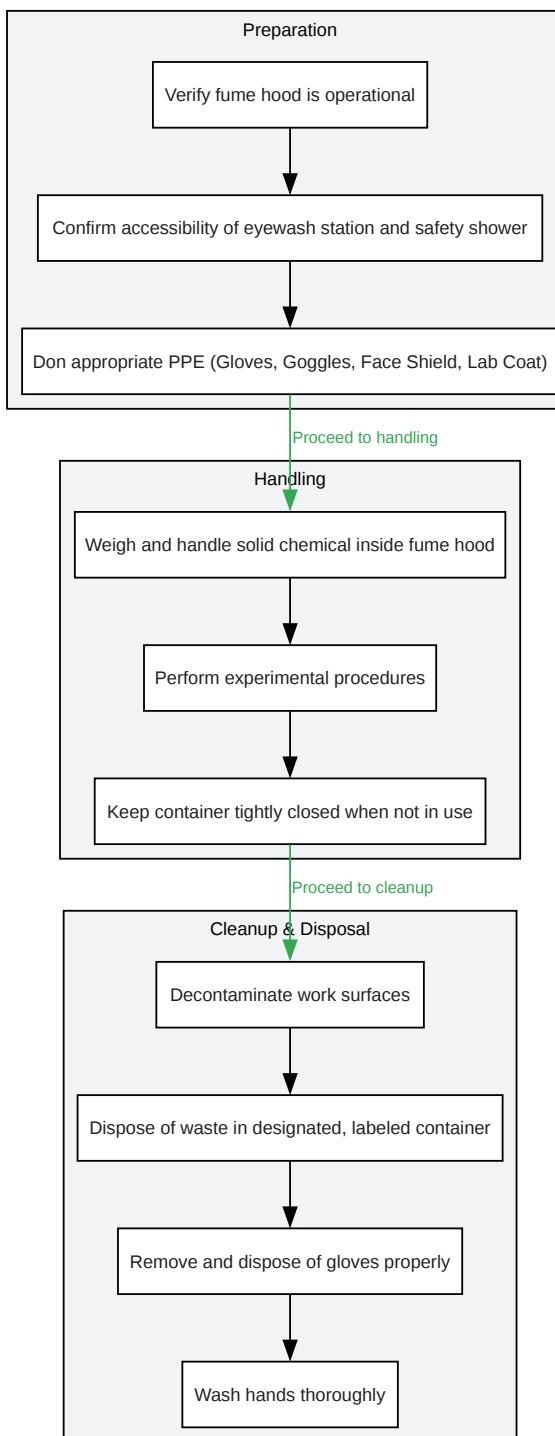
Waste Management:

- Dispose of contents and container to an approved waste disposal plant[1][3][4].
- Do not allow the product to enter drains, other waterways, or soil[4].
- Contaminated packaging should be treated as the product itself.

Workflow for Handling 3-Bromo-2-chlorophenylacetic Acid

The following diagram outlines the necessary steps for safely handling this chemical.

Workflow for Handling 3-Bromo-2-chlorophenylacetic Acid

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